

Safe Disposal of Trisodium Pentacyanoaminoferrate: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trisodium pentacyanoaminoferrate*

Cat. No.: *B086921*

[Get Quote](#)

Providing critical safety and logistical information for the handling and disposal of **Trisodium Pentacyanoaminoferrate**, this guide offers procedural steps to ensure the safety of researchers and compliance with regulations.

Trisodium pentacyanoaminoferrate is a chemical compound that requires careful handling and adherence to specific disposal protocols due to its toxicity. This document outlines the necessary procedures for its safe management in a laboratory setting.

Chemical and Physical Properties

A summary of the key quantitative data for **Trisodium pentacyanoaminoferrate** is presented below for easy reference.

Property	Value
Molecular Formula	$C_5H_3FeN_6Na_3$
Molecular Weight	271.93 g/mol [1] [2]
Appearance	Yellow to green powder [3]
Purity	Typically 95% [2]

Hazard Identification and Safety Precautions

Trisodium pentacyanoaminoferrate is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.[\[1\]](#) It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a controlled environment.

GHS Hazard Statements:

- H301: Toxic if swallowed[\[1\]](#)
- H311: Toxic in contact with skin[\[1\]](#)
- H331: Toxic if inhaled[\[1\]](#)
- H319: Causes serious eye irritation[\[4\]](#)
- H411: Toxic to aquatic life with long lasting effects[\[4\]](#)

Incompatible Materials:

- Strong oxidizing agents[\[5\]](#)
- Acids: Contact with acids liberates very toxic gas (hydrogen cyanide).[\[5\]](#)

Proper Disposal Procedures

Due to its hazardous nature, **Trisodium pentacyanoaminoferrate** and its containers must be disposed of as hazardous waste. While some sources may suggest sanitary sewer disposal for small quantities, the acute toxicity of this compound necessitates a more cautious approach. Always consult local, regional, and national hazardous waste regulations for complete and accurate classification and disposal requirements.[\[5\]](#)

Step-by-Step Disposal Protocol:

- Personal Protective Equipment (PPE): Before handling, ensure you are wearing appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile)

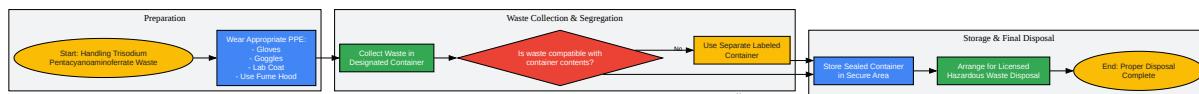
- Safety glasses with side-shields or goggles[3]
- A lab coat or chemical-resistant apron[3]
- Use of a certified chemical fume hood is required.[5]
- For operations that may generate dust, an effective dust mask or respirator is necessary.
[3]

- Waste Collection:
 - Collect waste **Trisodium pentacyanoaminoferate**, whether in solid form or in solution, in a designated and clearly labeled hazardous waste container.
 - The container must be compatible with the chemical, in good condition, and have a secure lid.
 - Do not mix with incompatible wastes, particularly acids or strong oxidizing agents.[5]
- Spill Management:
 - In the event of a spill, evacuate non-essential personnel from the area.
 - Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust formation.
[5]
 - Place the spilled material into a designated hazardous waste container.[5]
 - Clean the spill area with a suitable solvent or detergent and collect the cleaning materials as hazardous waste.
- Storage Pending Disposal:
 - Store the sealed hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[3][5]
 - The storage area should be secure and accessible only to authorized personnel.
- Final Disposal:

- Arrange for the collection of the hazardous waste by a licensed environmental disposal company.
- Provide the disposal company with a complete and accurate Safety Data Sheet (SDS) for **Trisodium pentacyanoaminoferate**.
- Ensure all paperwork and labeling are completed in accordance with regulatory requirements.

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Trisodium pentacyanoaminoferate**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **Trisodium Pentacyanoaminoferate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ferrate(3-), amminepentakis(cyano-C)-, trisodium | C5H3FeN6Na3 | CID 167002 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Trisodium pentacyanoaminoferrate | 14099-05-9 | Benchchem [benchchem.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Safe Disposal of Trisodium Pentacyanoaminoferrate: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b086921#trisodium-pentacyanoaminoferrate-proper-disposal-procedures\]](https://www.benchchem.com/product/b086921#trisodium-pentacyanoaminoferrate-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com